

"3-Benzyloxyphenylacetic acid methyl ester" chemical properties and structure

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Compound of Interest

Compound Name: *3-Benzyloxyphenylacetic acid
methyl ester*

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An In-depth Technical Guide to 3-Benzyloxyphenylacetic Acid Methyl Ester

This guide provides a comprehensive overview of **3-Benzyloxyphenylacetic acid methyl ester**, a key intermediate in organic synthesis. It is intended for researchers, scientists, and professionals in drug development, offering insights into its chemical properties, structure, synthesis, and applications.

Introduction: Strategic Importance in Synthesis

3-Benzyloxyphenylacetic acid methyl ester is a valuable building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.^[1] Its utility stems from the presence of three key functional groups: a protected phenolic hydroxyl group (as a benzyl ether), a methyl ester, and a phenylacetic acid backbone. This combination allows for selective transformations and the introduction of diverse functionalities, making it a versatile intermediate for structure-activity relationship studies in drug design.^[2]

Physicochemical and Structural Properties

A thorough understanding of the compound's properties is essential for its effective use in research and development.

Structural and Molecular Data

Property	Value	Source
CAS Number	62969-42-0	[3]
Molecular Formula	C ₁₆ H ₁₆ O ₃	[3][4]
Molecular Weight	256.30 g/mol	[2][3]
IUPAC Name	methyl 2-(3-(benzyloxy)phenyl)acetate	[4]
InChI	InChI=1S/C16H16O3/c1-18-16(17)11-14-8-5-9-15(10-14)19-12-13-6-3-2-4-7-13/h2-10H,11-12H2,1H3	[4]
InChIKey	PGBWCJFWJDBDOY-UHFFFAOYSA-N	[4]
SMILES	COC(=O)CC1=CC(=CC=C1)OCC2=CC=CC=C2	[5]

Structural Diagram:

Caption: Chemical structure of **3-Benzyloxyphenylacetic acid methyl ester**.

Physicochemical Data

Property	Value	Source
Appearance	Solid	[4]
Melting Point	34-37 °C	[3]
Purity	≥98%	[4]
Storage Temperature	2-8 °C	[2]

Spectroscopic Data

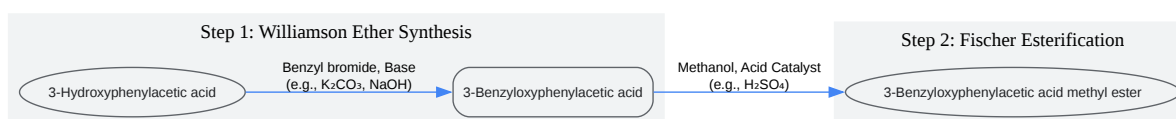
While a comprehensive public database of the spectra for this specific compound is not readily available, the expected spectral characteristics can be inferred from its structure.

- ^1H NMR: The spectrum would be expected to show signals for the aromatic protons of both the phenylacetic acid and benzyl groups, a singlet for the methylene protons of the benzyl group, a singlet for the methylene protons of the acetate group, and a singlet for the methyl ester protons.
- ^{13}C NMR: The spectrum would display signals for the carbonyl carbon of the ester, the aromatic carbons, the methylene carbons, and the methyl carbon.
- IR Spectroscopy: Key absorption bands would be expected for the C=O stretch of the ester (around 1720 cm^{-1}), C-O stretches, and aromatic C=C stretches (around 1600 cm^{-1}).
- Mass Spectrometry: The molecular ion peak would be observed at m/z 256.30. PubChemLite provides predicted collision cross-section values for various adducts.^[5]

Synthesis and Reaction Pathways

The synthesis of **3-Benzyloxyphenylacetic acid methyl ester** is typically achieved through a two-step process: Williamson ether synthesis followed by Fischer esterification.

Synthesis Workflow



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Caption: General synthesis workflow for **3-Benzyloxyphenylacetic acid methyl ester**.

Step 1: Williamson Ether Synthesis

This reaction forms the benzyl ether by reacting the phenolic hydroxyl group of 3-hydroxyphenylacetic acid with an alkyl halide (benzyl bromide or chloride) in the presence of a base.[1][6][7]

Mechanism: The Williamson ether synthesis proceeds via an S_N2 mechanism.[6][7] The base deprotonates the phenolic hydroxyl group to form a more nucleophilic phenoxide ion, which then attacks the primary alkyl halide.[7][8]

Protocol:

- Dissolve 3-hydroxyphenylacetic acid in a suitable solvent (e.g., DMF, acetone).[8]
- Add a base such as potassium carbonate (K_2CO_3) or sodium hydroxide (NaOH) to deprotonate the phenol.[8][9]
- Add benzyl bromide or benzyl chloride dropwise to the reaction mixture.
- Heat the mixture under reflux for several hours until the reaction is complete (monitored by TLC).
- After cooling, the reaction mixture is worked up by adding water and extracting the product with an organic solvent.
- The organic layer is washed, dried, and the solvent is evaporated to yield 3-benzyloxyphenylacetic acid.

Step 2: Fischer Esterification

The carboxylic acid group of 3-benzyloxyphenylacetic acid is then converted to a methyl ester using methanol in the presence of an acid catalyst.[10][11]

Mechanism: The Fischer esterification is a reversible, acid-catalyzed nucleophilic acyl substitution.[12][13] The acid catalyst protonates the carbonyl oxygen of the carboxylic acid, making the carbonyl carbon more electrophilic. Methanol then acts as a nucleophile, attacking the carbonyl carbon.[13] After a series of proton transfers, a water molecule is eliminated, and deprotonation of the carbonyl oxygen yields the ester.[12][14]

Protocol:

- Dissolve 3-benzyloxyphenylacetic acid in an excess of methanol, which serves as both the reactant and the solvent.
- Add a catalytic amount of a strong acid, such as sulfuric acid (H₂SO₄) or p-toluenesulfonic acid.[\[11\]](#)
- Heat the reaction mixture to reflux for several hours.[\[10\]](#) The reaction is driven to completion by using an excess of methanol or by removing the water formed.[\[12\]](#)[\[13\]](#)
- After completion, the excess methanol is removed under reduced pressure.
- The residue is dissolved in an organic solvent and washed with a basic solution (e.g., saturated sodium bicarbonate) to remove any unreacted carboxylic acid and the acid catalyst.[\[9\]](#)
- The organic layer is then washed with brine, dried over an anhydrous salt (e.g., MgSO₄), and the solvent is evaporated to yield the final product, **3-Benzyloxyphenylacetic acid methyl ester**.[\[15\]](#)

Chemical Reactivity and Applications

The strategic placement of the functional groups in **3-Benzyloxyphenylacetic acid methyl ester** allows for a variety of subsequent chemical transformations.

- Oxidation: The benzyloxy group can be oxidized to form the corresponding aldehyde or carboxylic acid.[\[1\]](#)
- Reduction: The ester group can be reduced to a primary alcohol using reducing agents like lithium aluminum hydride.[\[1\]](#)
- Substitution: The benzyl protecting group can be removed via hydrogenolysis to reveal the free phenol, which can then undergo further reactions. The benzyloxy group can also undergo nucleophilic substitution reactions.[\[1\]](#)

These reactive handles make the compound a crucial intermediate in the synthesis of pharmaceuticals, particularly those with analgesic or anti-inflammatory properties.[\[2\]](#)

Safety and Handling

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[3]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P301 + P312 (IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell), P302 + P352 (IF ON SKIN: Wash with plenty of soap and water), P304 + P340 (IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing), P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[3]

It is recommended to handle this compound in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

Conclusion

3-Benzyloxyphenylacetic acid methyl ester is a synthetically versatile molecule with significant applications in the development of new chemical entities. Its well-defined synthesis and predictable reactivity make it an important tool for medicinal chemists and process development scientists. This guide provides a foundational understanding of its properties and synthesis, enabling researchers to effectively utilize this compound in their synthetic endeavors.

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References

- 1. 3-Benzyloxyphenylacetic acid methyl ester | 62969-42-0 | Benchchem [benchchem.com]
- 2. 3-BENZYLOXYPHENYLACETIC ACID METHYL ESTER [myskinrecipes.com]
- 3. 3-Benzyloxyphenylacetic acid methyl ester [oakwoodchemical.com]
- 4. 3-Benzyloxyphenylacetic acid methyl ester | CymitQuimica [cymitquimica.com]

- 5. PubChemLite - 3-benzyloxyphenylacetic acid methyl ester (C16H16O3) [pubchemlite.lcsb.uni.lu]
- 6. masterorganicchemistry.com [masterorganicchemistry.com]
- 7. Williamson ether synthesis - Wikipedia [en.wikipedia.org]
- 8. jk-sci.com [jk-sci.com]
- 9. The Williamson Ether Synthesis [cs.gordon.edu]
- 10. community.wvu.edu [community.wvu.edu]
- 11. Fischer–Speier esterification - Wikipedia [en.wikipedia.org]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. Fischer Esterification [organic-chemistry.org]
- 14. masterorganicchemistry.com [masterorganicchemistry.com]
- 15. US3968124A - Process for preparing phenyl-acetic acid esters - Google Patents [patents.google.com]
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